

Introduction: A Versatile Reagent in Modern Chemistry

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Compound of Interest

Compound Name: *Allylhydrazine hydrochloride*

CAS No.: 52207-83-7

Cat. No.: B1208936

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Allylhydrazine hydrochloride (CAS Number: 52207-83-7) is a specialized chemical reagent that, despite its relatively simple structure, serves as a critical building block in diverse fields ranging from pharmaceutical synthesis to advanced molecular imaging.^{[1][2][3][4][5]} As the hydrochloride salt of allylhydrazine, it offers improved stability and handling characteristics compared to its free base form. For drug development professionals and researchers, understanding the nuances of its synthesis, reactivity, and handling is paramount to leveraging its full potential. This guide provides a senior application scientist's perspective on the core technical aspects of **allylhydrazine hydrochloride**, moving beyond simple data recitation to explain the causality behind its application and methodologies.

Physicochemical Properties and Identification

A precise understanding of a reagent's properties is the foundation of its effective use.

Allylhydrazine hydrochloride is a water-soluble solid whose key identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	52207-83-7	[1][3][4][6]
Molecular Formula	C ₃ H ₉ CIN ₂	[3][4]
Molecular Weight	108.57 g/mol	[2][3][4][5]
IUPAC Name	prop-2-enylhydrazine;hydrochloride	[2]
Synonyms	1-Allylhydrazine hydrochloride	[5][7]
InChI Key	PWGPATVPEGLIAN-UHFFFAOYSA-N	[4]
Appearance	Solid	[3]

Synthesis Strategies: A Tale of Selectivity

The synthesis of allylhydrazine is deceptively challenging. The primary difficulty lies in controlling the degree of alkylation on the hydrazine molecule. Understanding the evolution of synthetic methodologies highlights a core principle of organic chemistry: the strategic use of protecting groups to achieve selectivity.

The Classical Approach: Direct Alkylation

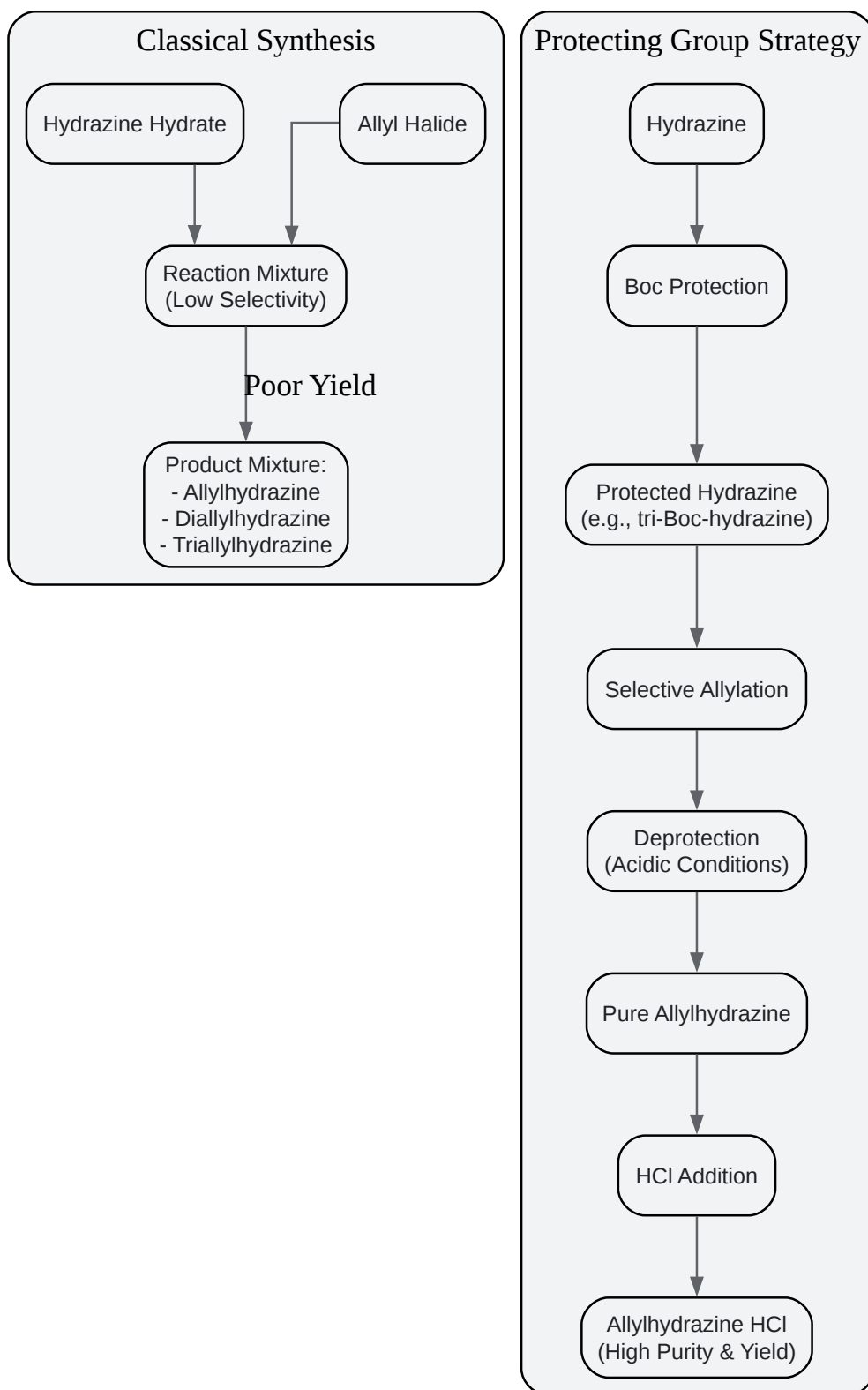
The traditional method involves the direct reaction of a hydrazine salt, typically hydrazine hydrate, with an allyl halide (e.g., allyl bromide or chloride).[8]

Causality Behind the Challenge: Hydrazine (H₂N-NH₂) possesses two nucleophilic nitrogen atoms, and the initial product, allylhydrazine, is itself a nucleophile. This leads to a competitive reaction where the newly formed allylhydrazine can react with another molecule of allyl halide, resulting in the formation of undesired di- and tri-substituted byproducts. This lack of selectivity complicates purification and significantly lowers the yield of the desired mono-allylated product. [8] The similar boiling points of the derivatives make separation by distillation inefficient.[8]

The Modern Approach: Protecting Group Strategy

To overcome the selectivity issue, a more sophisticated approach employs protecting groups. This methodology temporarily blocks one of the reactive sites on the hydrazine molecule, directing the allylation to a specific position.

Workflow Rationale: By using a protecting group like tert-Butoxycarbonyl (Boc), it is possible to synthesize tri-Boc-hydrazine. This protected intermediate can then be selectively mono-allylated. The subsequent removal of the Boc groups under acidic conditions yields the desired allylhydrazine, which can then be converted to its hydrochloride salt. This multi-step process, while longer, is vastly superior in terms of selectivity, reproducibility, and overall yield, making it the preferred method in a research and development setting where product purity is critical.[8]



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Fig. 1: Comparison of synthesis routes for Allylhydrazine.

Experimental Protocol: Synthesis via Boc-Protected Intermediate This is a representative protocol based on established chemical principles.

- **Protection:** React hydrazine with an excess of di-tert-butyl dicarbonate (Boc)₂O in a suitable solvent like dioxane to form the protected hydrazine intermediate.
- **Allylation:** Treat the Boc-protected hydrazine with allyl bromide in the presence of a base (e.g., sodium hydride) in an aprotic solvent like THF. The bulky Boc groups sterically hinder over-alkylation, ensuring mono-substitution.
- **Deprotection & Salt Formation:** Add a 4 M solution of HCl in dioxane to the protected allylhydrazine intermediate.[9] This simultaneously removes the Boc protecting groups and forms the stable hydrochloride salt.
- **Isolation:** Concentrate the reaction mixture under reduced pressure to afford the crude **Allylhydrazine hydrochloride**.
- **Purification & Validation:** Recrystallize the crude product from a suitable solvent system (e.g., ethanol/ether). The purity and identity of the final product should be confirmed by analytical techniques such as NMR spectroscopy, HPLC, and mass spectrometry.

Applications in Research and Drug Development

The utility of **Allylhydrazine hydrochloride** stems from its bifunctional nature: the reactive hydrazine moiety and the versatile allyl group.

Intermediate in Pharmaceutical Synthesis

Allylhydrazine is a key precursor for synthesizing complex heterocyclic compounds, which form the core of many therapeutic agents. The hydrazine group is crucial for forming pyrazole and pyridazine rings, common scaffolds in medicinal chemistry.

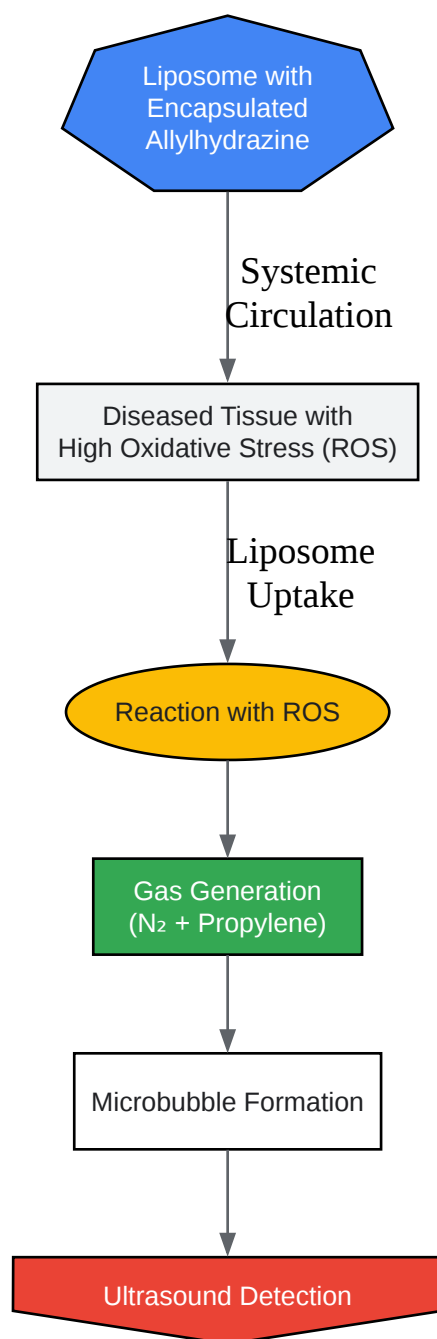
- **Case Study: Angiogenesis Inhibitors:** Allylhydrazine is used in the synthesis of 1-allyl-5-chloro-3-methyl-1H-pyrazol-4-ylamine, an intermediate in the development of potent mitosis/angiogenesis inhibitors for cancer treatment.[10] The synthesis involves the condensation of allylhydrazine with a cyano-enoate ester to form the pyrazole ring.[10]

- Case Study: Antihypertensives: While not a direct precursor, its structural relative, hydrazine, is fundamental to the synthesis of drugs like Hydralazine, a vasodilator used to treat hypertension.[\[11\]](#)[\[12\]](#)[\[13\]](#) The study of related hydrazine derivatives informs the broader understanding of this chemical class.

Probe for In Vivo Molecular Imaging

A novel and exciting application is in the field of diagnostic imaging. Allylhydrazine has been demonstrated as a chemical reporter for imaging oxidative stress in vivo using ultrasound.

Mechanism of Action: Allylhydrazine reacts with reactive oxygen species (ROS), such as radical oxidants, in a chemical reaction that produces nitrogen (N_2) and propylene gas.[\[14\]](#) When allylhydrazine is encapsulated within liposomes and administered intravenously, this reaction can be triggered in tissues experiencing high levels of oxidative stress—a hallmark of inflammatory diseases.[\[14\]](#) The locally generated gas molecules nucleate to form microbubbles, which are highly echogenic and can be detected by clinical ultrasound systems.[\[14\]](#)[\[15\]](#) This provides a non-invasive method to visualize and map disease biomarkers that are not accessible to traditional antibody-based contrast agents.[\[14\]](#)



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Fig. 2: Workflow for ultrasound imaging of oxidative stress using Allylhydrazine.

Safety, Handling, and Toxicology

As with all hydrazine derivatives, strict adherence to safety protocols is non-negotiable. Hydrazines as a class are known for their potential toxicity, affecting multiple organ systems.

[16][17]

GHS Hazard Information

Allylhydrazine hydrochloride is associated with the following hazards:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

The GHS signal word is "Warning".[1][4]

Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always handle in a well-ventilated area or a chemical fume hood. Wear tightly fitting safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[18]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[18] Keep away from incompatible materials such as strong oxidizing agents.
- Spill Management: In case of a spill, evacuate the area. Use spark-proof tools and non-combustible absorbent material to collect the spill. Prevent entry into drains.[18]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Toxicological Profile

While specific toxicological data for the hydrochloride salt is limited, studies on related compounds provide essential context. A study on allylhydrazine HCl showed tumor induction in Swiss mice, indicating potential carcinogenic properties.[14][15] The LD50 for allylhydrazine has been reported in mice, but this data should be interpreted with caution and underscores the need for stringent handling procedures.[14] The potential for toxicity is a critical consideration in drug development; for instance, the drug candidate LJP1207 was discontinued partly due to its potentially toxic allylhydrazine structure.[19][20]

Conclusion

Allylhydrazine hydrochloride is a reagent of significant value for chemists in the pharmaceutical and life sciences industries. Its utility as a synthetic intermediate for creating complex molecular architectures is well-established. Furthermore, its innovative application in the generation of gas microbubbles for ultrasound imaging opens new frontiers in non-invasive diagnostics. However, its potential toxicity necessitates a thorough understanding of and adherence to rigorous safety protocols. By appreciating both the synthetic power and the inherent hazards of this compound, researchers can effectively and safely harness its capabilities to drive scientific discovery and innovation.

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